

discovery and history of 2-Phenyl-L-phenylalanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenyl-L-phenylalanine

Cat. No.: B15234257

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An in-depth technical guide on the discovery and history of "**2-Phenyl-L-phenylalanine**" cannot be provided as the compound name is ambiguous and does not correspond to a standard, well-documented chemical entity in scientific literature. Extensive searches have not yielded information on a molecule with this specific name, suggesting a potential misnomer in the query.

The nomenclature "**2-Phenyl-L-phenylalanine**" is chemically imprecise. The "2-Phenyl" could speculatively refer to a substitution at various positions on the L-phenylalanine molecule, leading to several possible structures, none of which are commonly referred to by this name. Standard chemical naming conventions would provide a more precise locator, such as α -phenyl, β -phenyl, or a numbered position on the phenyl ring of the original phenylalanine structure.

For researchers, scientists, and drug development professionals, precision in chemical nomenclature is paramount. To that end, this guide presents information on several well-characterized derivatives of L-phenylalanine that may be relevant to the user's interest.

Related Phenylalanine Derivatives

Instead of the requested compound, several other derivatives of L-phenylalanine have been synthesized and studied. These include compounds with substitutions on the amino group, the alkyl chain, or the phenyl ring.

Alpha-Substituted Phenylalanine Derivatives

One common modification is the substitution at the alpha-carbon (the carbon atom adjacent to the carboxyl group).

- **α-Methyl-L-phenylalanine:** This compound is a derivative of L-phenylalanine with a methyl group attached to the alpha-carbon. It is used in peptide synthesis and drug design to create more stable therapeutic agents due to its enhanced hydrophobic properties.
 - Chemical Formula: $C_{10}H_{13}NO_2$
 - Molecular Weight: 179.22 g/mol
 - CAS Number: 23239-35-2[1]

Beta-Substituted Phenylalanine Derivatives

Isomers of phenylalanine with the amino group at the beta-position are also of significant interest in medicinal chemistry.

- **β-Phenylalanine:** Unlike the alpha-amino acid L-phenylalanine, in β-phenylalanine the amino group is attached to the second carbon from the carboxyl group. Derivatives of β-phenylalanine are explored as precursors for various pharmaceuticals, including antiviral and anticancer agents.

Phenyl Ring-Substituted Phenylalanine Derivatives

Modifications to the phenyl ring of L-phenylalanine are common in drug development to alter the molecule's electronic properties and biological activity.

- **Boc-L-2-fluoro-phenylalanine:** This is a derivative where the amino group is protected by a tert-butyloxycarbonyl (Boc) group, and a fluorine atom is substituted at the 2-position of the phenyl ring. The fluorine substitution significantly influences the molecule's lipophilicity and electronic distribution, making it a valuable component in medicinal chemistry.[2]
 - Chemical Formula: $C_{14}H_{18}FNO_4$
 - Molecular Weight: Approximately 283.3 g/mol
 - CAS Number: 114873-00-6[2]

- 2-Bromo-L-phenylalanine: This derivative features a bromine atom on the phenyl ring, which enhances its chemical reactivity.[3] It is utilized as a building block in pharmaceutical development and as a non-canonical amino acid in protein engineering to modify protein structure and function.[3]
- 2-Methyl-L-phenylalanine: In this compound, a methyl group is attached to the 2-position of the phenyl ring.
 - Chemical Formula: $C_{10}H_{13}NO_2$
 - Molecular Weight: 179.22 g/mol
 - CAS Number: 80126-53-0[4]

Experimental Protocols and Data

Detailed experimental protocols and quantitative data are highly specific to the particular compound being synthesized or studied. As "**2-Phenyl-L-phenylalanine**" is not a clearly identified compound, a generalized protocol cannot be provided. The synthesis of the derivatives mentioned above involves specific starting materials, reagents, and reaction conditions that are detailed in the scientific literature for each respective compound.

For instance, the synthesis of Boc-L-2-F-phenylalanine often starts with protected phenylalanine precursors and involves the use of specific fluorinating agents.[2]

Signaling Pathways and Experimental Workflows

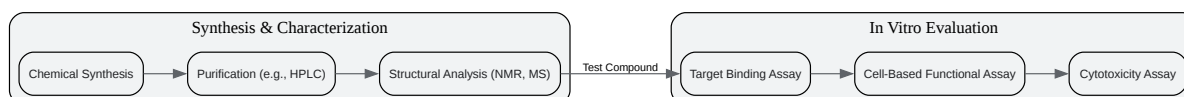
The biological activity and the signaling pathways affected by a phenylalanine derivative are entirely dependent on its specific chemical structure. Without a defined structure for "**2-Phenyl-L-phenylalanine**," it is not possible to create diagrams of signaling pathways or experimental workflows.

For any of the well-defined derivatives, such as those used in drug development, the experimental workflow would typically involve:

- Synthesis and Characterization: Chemical synthesis of the compound followed by purification and structural confirmation using techniques like NMR and mass spectrometry.

- In Vitro Assays: Testing the compound's activity on isolated enzymes or cells to determine its mechanism of action and potency.
- In Vivo Studies: Evaluating the compound's efficacy and safety in animal models.

Below is a generalized workflow for the initial stages of evaluating a novel phenylalanine derivative.



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Generalized workflow for initial evaluation of a novel compound.

In conclusion, while a guide on "**2-Phenyl-L-phenylalanine**" cannot be provided due to the ambiguity of the name, the field of medicinal chemistry offers a rich landscape of well-defined L-phenylalanine derivatives. Researchers interested in this area are encouraged to specify the exact chemical structure of interest to obtain detailed and accurate technical information.

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